

A Comprehensive Technical Guide to Hexamethyldisilathiane (CAS 3385-94-2)

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Compound of Interest

Compound Name: Hexamethyldisilathiane

Cat. No.: B1360051

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For Researchers, Scientists, and Drug Development Professionals

Hexamethyldisilathiane (HMDS), CAS number 3385-94-2, is a versatile organosilicon reagent with significant applications in organic synthesis.^{[1][2]} This technical guide provides an in-depth overview of its properties, key synthetic applications, and detailed experimental protocols.

Chemical and Physical Properties

Hexamethyldisilathiane, also known as Bis(trimethylsilyl) sulfide or $(\text{TMS})_2\text{S}$, is a colorless to slightly yellow liquid with a characteristic foul odor.^{[2][3]} It is an aprotic source of sulfide and is utilized as a silylating agent and a reagent for the transfer of a sulfur atom.^{[1][2][4]}

Table 1: Physicochemical Properties of **Hexamethyldisilathiane**

Property	Value	Reference(s)
CAS Number	3385-94-2	[1]
Molecular Formula	C ₆ H ₁₈ SSi ₂	[1][2]
Molecular Weight	178.44 g/mol	[1][2]
Appearance	Clear colorless to slightly yellow liquid	[2]
Boiling Point	164 °C (lit.)	[1][2][5]
Density	0.846 g/mL at 25 °C (lit.)	[1][2][5]
Refractive Index (n _{20/D})	1.4586 (lit.)	[1][2][5]
Flash Point	23 °C (73.4 °F) - closed cup	[6]
Solubility	Soluble in tetrahydrofuran and toluene; hydrolyzes in water.	[2]
SMILES String	C--INVALID-LINK--(C)S--INVALID-LINK--(C)C	[5]
InChI Key	RLECCBFNWDXXKPK-UHFFFAOYSA-N	[5]

Spectroscopic Data

While specific spectra for **Hexamethyldisilathiane** were not directly available in the search, its structural analogues provide insight into expected spectral characteristics. For Hexamethyldisiloxane (CAS 107-46-0), the ¹H NMR spectrum is straightforward, showing a single peak for the methyl protons.[7] Similarly, Hexamethyldisilazane (CAS 999-97-3) also displays a simple ¹H NMR spectrum.[8] Infrared and mass spectrometry data are also available for these related compounds.[9][10] It is anticipated that the ¹H NMR spectrum of **Hexamethyldisilathiane** would show a single resonance for the 18 equivalent protons of the two trimethylsilyl groups.

Key Synthetic Applications and Experimental Protocols

Hexamethyldisilathiane is a key reagent in a variety of organic transformations, primarily serving as a sulfur source.[6][11]

Synthesis of Thioamides from Amides

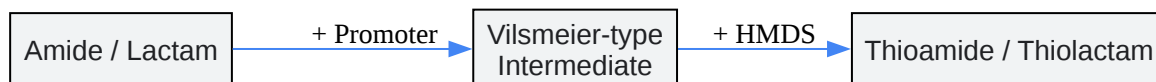
Hexamethyldisilathiane is used for the conversion of amides and lactams to their corresponding thioamides and thiolactams.[6][12] This transformation is often facilitated by the use of an oxophilic promoter to generate a Vilsmeier-type intermediate, which is then thionated in situ.[12]

Experimental Protocol:

- Reactants: Secondary or tertiary amide or lactam.[12]
- Reagents: **Hexamethyldisilathiane** ((TMS)₂S), oxophilic promoter (e.g., phosphorus oxychloride, triphosgene, or oxalyl chloride).[12]
- Procedure Outline:
 - To a solution of the amide or lactam, add the oxophilic promoter to generate the intermediate chloro iminium ion.[12]
 - Introduce **Hexamethyldisilathiane** to the reaction mixture for in situ thionation.[12]
 - The reaction yields are reported to be good to excellent for secondary and tertiary systems.[12]

Hexamethyldisilathiane
(TMS)₂S

Oxophilic Promoter
(e.g., POCl₃)



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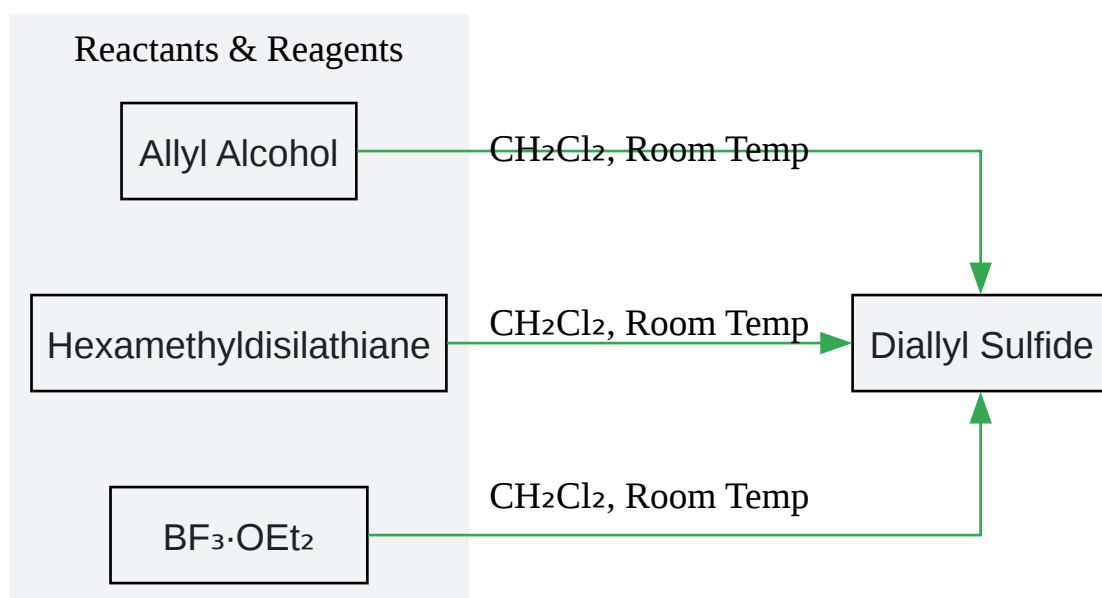
Caption: Workflow for the synthesis of thioamides using **Hexamethyldisilathiane**.

Direct Synthesis of Diallyl Sulfides from Allyl Alcohols

Hexamethyldisilathiane serves as a sulfur source for the direct synthesis of diallyl sulfides from allyl alcohols in the presence of a Lewis acid catalyst.^[13]

Experimental Protocol:

- Reactants: Allyl alcohol (1.0 equivalent).^[13]
- Reagents: **Hexamethyldisilathiane** (≈0.55 equivalents), Boron trifluoride diethyl etherate (BF₃·OEt₂) (0.8–1.1 equivalents).^[13]
- Solvent: Dichloromethane (CH₂Cl₂).^[13]
- Procedure Outline:
 - Combine the allyl alcohol, **Hexamethyldisilathiane**, and BF₃·OEt₂ in dichloromethane at room temperature.^[13]
 - The reaction typically yields diallyl sulfides in the range of 60–90%.^[13]



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Caption: Synthesis of diallyl sulfides from allyl alcohols.

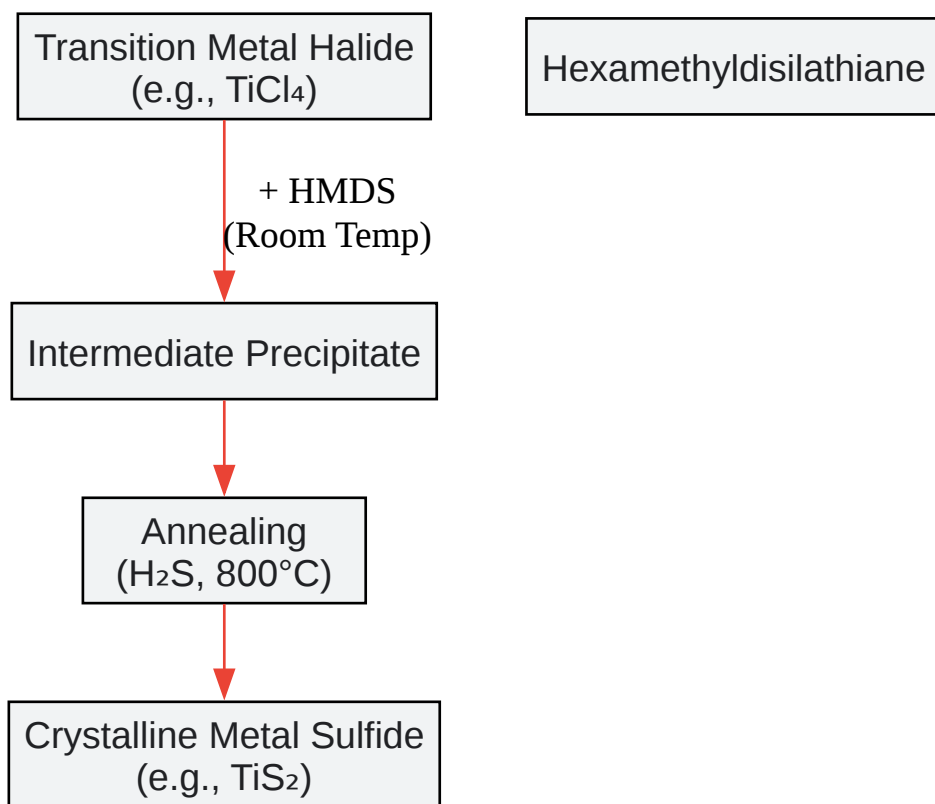
Synthesis of Transition Metal Sulfides

Hexamethyldisilathiane is a valuable reagent for the low-temperature synthesis of anhydrous transition metal sulfides from metal halides.^{[14][15]}

Experimental Protocol:

- Reactants: Transition metal halide (e.g., TiCl₄, NbCl₅, TaCl₅, MoCl₅).^[14]
- Reagent: **Hexamethyldisilathiane**.^[14]
- Solvent: Diethyl ether or toluene.^[14]
- Procedure Outline:
 - React the transition metal halide with **Hexamethyldisilathiane** in an appropriate solvent (e.g., diethyl ether) at room temperature.^[14]
 - This initial reaction forms a precipitate.^[14]

- The precipitate is then annealed under a hydrogen sulfide (H_2S) atmosphere at high temperatures (e.g., 800°C) to yield the crystalline transition metal sulfide (e.g., TiS_2).^[14]^[15]



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Caption: General workflow for transition metal sulfide synthesis.

Bis-O-demethylation of Aryl Methyl Ethers

Hexamethyldisilathiane can be employed in the demethylation of aryl methyl ethers.^[4]^[6]

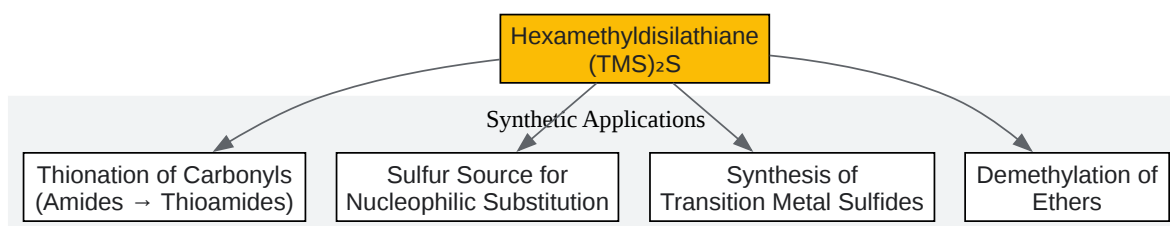
Experimental Protocol:

- Reactants: Aryl methyl ether.
- Reagents: **Hexamethyldisilathiane**.
- Note: The available search results indicate the use of **Hexamethyldisilathiane** for this purpose but do not provide a detailed, standalone protocol. The original research paper by

Hwu et al. should be consulted for specific conditions.[4][6]

Versatility in Organic Synthesis

Hexamethyldisilathiane's utility stems from its ability to act as a soft nucleophile and a convenient, anhydrous source of sulfide. This dual reactivity allows it to participate in a wide range of synthetic transformations.



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Caption: Applications of **Hexamethyldisilathiane** in organic synthesis.

Safety and Handling

Hexamethyldisilathiane is a flammable liquid and is toxic if swallowed, in contact with skin, or if inhaled.[6] It reacts with water and moisture to release toxic hydrogen sulfide gas.[2][3] Therefore, it should be handled in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.[6] Store in a cool, dry, and well-ventilated area away from sources of ignition.[2]

This guide provides a summary of the key technical information regarding **Hexamethyldisilathiane**. For detailed experimental procedures and safety information, it is crucial to consult the original research articles and relevant safety data sheets.

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